

Managing avutometinib side effects rash CPK elevation

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Compound Focus: Avutometinib

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Troubleshooting Guide: Rash & CPK Elevation

For quick reference, the tables below summarize the clinical incidence and severity of these adverse events from the phase 2 RAMP 201 trial [1].

Table 1: Incidence of Select TRAEs (RAMP 201 Trial, Combination Arm, N=115)

Adverse Event	All Grades Incidence	Grade 3-4 Incidence
Rash	50%	Not Specified (Most were Grade 1-2)
Dermatitis acneiform	34%	4%
Increased Creatine Phosphokinase (CPK)	60%	24% (Grade 3: 19%, Grade 4: 5%)

Table 2: Other Common TRAEs (Incidence >25%)

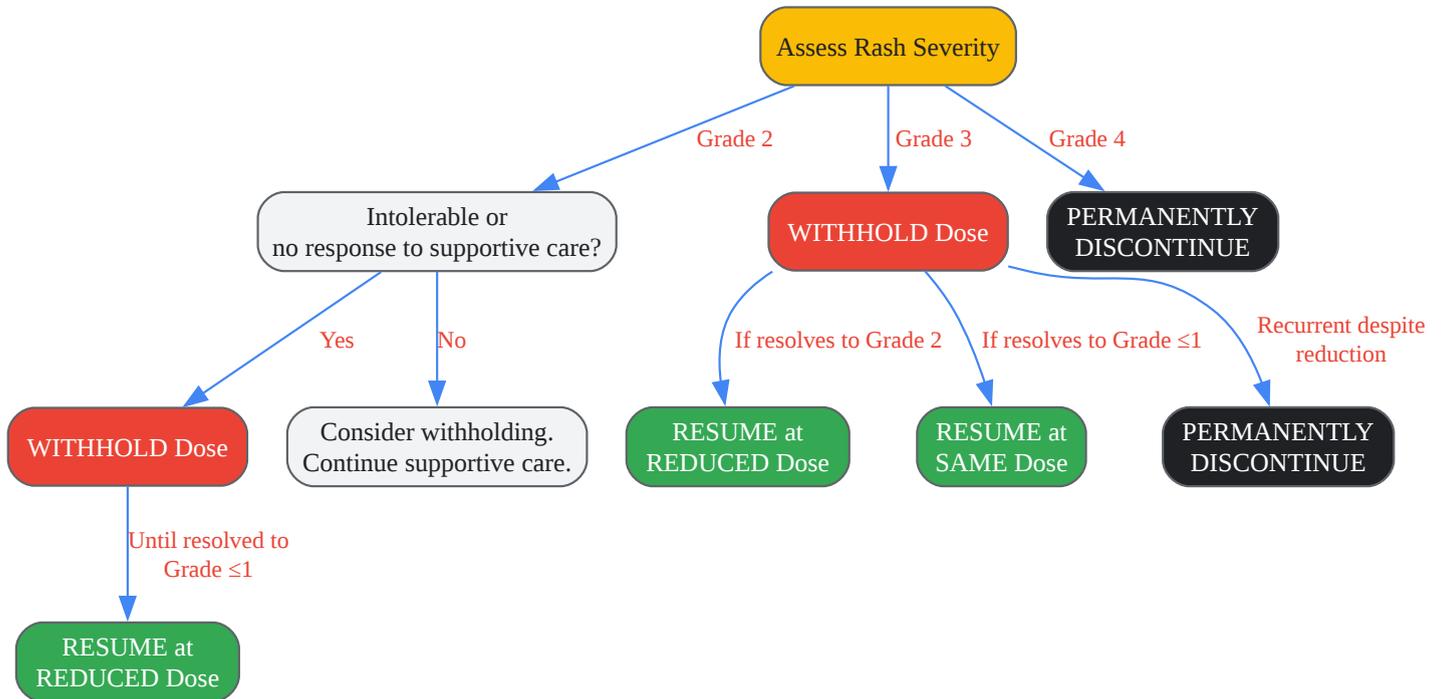
Adverse Event	Incidence
Nausea	67%
Diarrhea	58%
Peripheral Edema	53%
Fatigue	44%
Vomiting	43%

Managing Dermatologic Toxins (Rash)

Skin reactions, including rash and dermatitis acneiform, are very frequent but are typically low-grade. Proactive management is crucial [2] [1].

- **Prophylaxis:** Administer a prophylactic regimen at the start of therapy and for at least the first two cycles. This should include **systemic oral antibiotics** and a **topical corticosteroid** applied to the face, scalp, neck, and upper chest/back [2].
- **Monitoring:** Closely monitor patients for skin toxicity throughout treatment [2].

The following diagram outlines the dose management protocol based on rash severity graded according to Common Terminology Criteria for Adverse Events (CTCAE) [2] [3]:



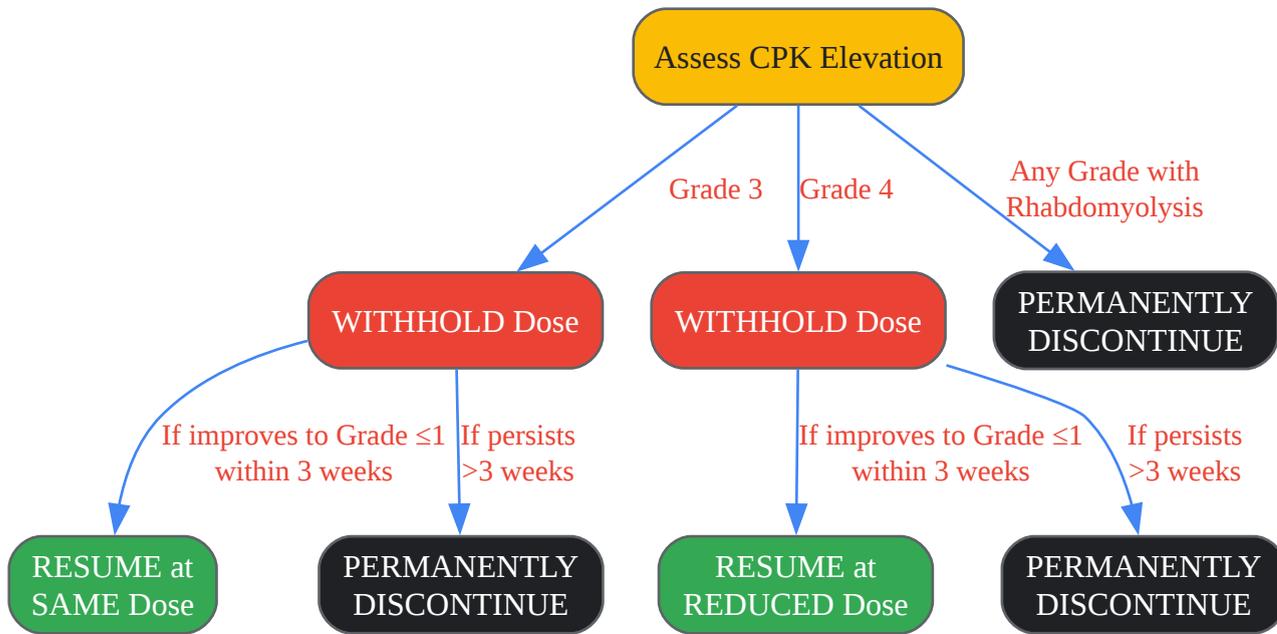
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Managing Elevated Creatine Phosphokinase (CPK)

CPK elevation is the most common laboratory abnormality. Monitoring and prompt intervention are essential to prevent rare but serious complications like rhabdomyolysis [2] [3] [4].

- **Monitoring:** Check CPK levels **before each treatment cycle, on day 15 of the first four cycles, and as clinically indicated** [2].
- **Patient Counseling:** Advise patients to report unexplained muscle pain, tenderness, weakness, or dark-colored urine immediately [2] [5].

The management pathway for CPK elevation is based on the CTCAE grading and the presence of complicating factors [2] [3]:



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Frequently Asked Questions (FAQs)

Q1: What is the recommended dose reduction strategy for avutometinib and defactinib? A: The recommended first dose reduction is [2]:

- **Avutometinib:** Reduce from 3.2 mg to **2.4 mg** twice weekly.
- **Defactinib:** Reduce from 200 mg twice daily to **200 mg once daily**. If a patient cannot tolerate the therapy after this single dose reduction for both drugs, the combination should be permanently discontinued.

Q2: Are there other notable adverse events that require specific monitoring protocols? A: Yes. This combination therapy requires a comprehensive monitoring plan [2]:

- **Ocular Toxicity:** Can cause visual impairment, vitreoretinal disorders, and retinal detachment. Perform a **baseline comprehensive eye exam**, prior to Cycle 2, every three cycles thereafter, and for any visual changes.
- **Hepatotoxicity:** Monitor liver function tests (LFTs) before each cycle, on day 15 of the first four cycles, and as needed.
- **Other:** Regular monitoring of blood counts and renal function is also advised.

Q3: What is the clinical evidence supporting the efficacy of this combination despite these side effects?

A: In the phase 2 RAMP 201 trial for recurrent LGSOC, the combination showed an **Objective Response Rate (ORR) of 31%** in all patients and **44%** in those with KRAS-mutant tumors. The median Duration of Response was **31.1 months**, and the safety profile was considered manageable, with only **10% of patients discontinuing treatment due to adverse events** [6] [1].

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